(R)-MLN-4760 solubility problems and solutions

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Compound of Interest	
Compound Name:	*(R)-MLN-4760*
CAS No.:	*305335-31-3*
Cat. No.:	*B1676667*

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(R)-MLN-4760 Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **(R)-MLN-4760**.

Frequently Asked Questions (FAQs)

Q1: What is **(R)-MLN-4760** and what is its primary mechanism of action?

(R)-MLN-4760 is the R-enantiomer of MLN-4760 and is known to be an inhibitor of Angiotensin-Converting Enzyme 2 (ACE2).[1] It is considered the less active isomer compared to the S-enantiomer.[1] The primary mechanism of action for MLN-4760 and its enantiomers involves the inhibition of ACE2, a key enzyme in the Renin-Angiotensin System (RAS).[2][3] ACE2 is responsible for converting Angiotensin II to Angiotensin-(1-7), which then acts on the Mas receptor to promote vasodilation and anti-proliferative effects, counteracting the effects of Angiotensin II.[4][5]

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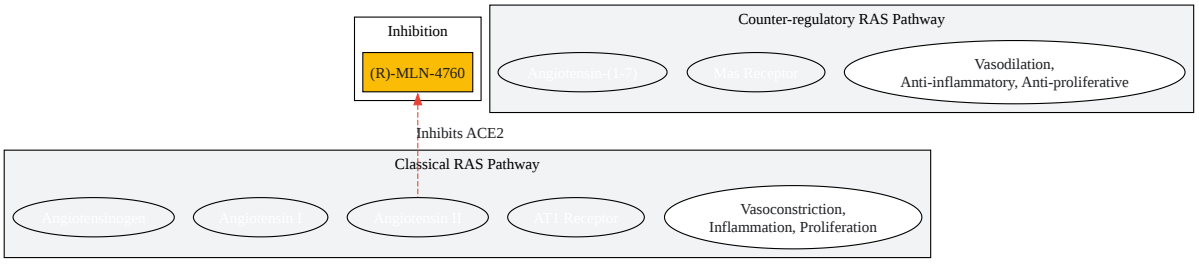

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Figure 1: Simplified diagram of the Renin-Angiotensin System (RAS), highlighting the role of ACE2 and the inhibitory action of **(R)-MLN-4760**.

Q2: I am having trouble dissolving **(R)-MLN-4760**. What are the recommended solvents?

(R)-MLN-4760 is known to have limited solubility in aqueous solutions. The most commonly recommended solvent is Dimethyl Sulfoxide (DMSO).[1] For in vitro stock solutions, using fresh, anhydrous DMSO is crucial, as hygroscopic (water-absorbing) DMSO can significantly reduce the solubility of the compound.[1][6]

Q3: My **(R)-MLN-4760** is not fully dissolving in DMSO, or it is precipitating out of solution. What can I do?

If you are experiencing issues with dissolving **(R)-MLN-4760** in DMSO, consider the following troubleshooting steps:

- Use Fresh, Anhydrous DMSO: Ensure you are using a newly opened bottle of anhydrous DMSO, as absorbed moisture can impede dissolution.[1][6]

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- Apply Sonication: Gentle sonication can help to break up particles and facilitate the dissolving process.[1][6]
- Gentle Warming: Gently warming the solution in a water bath (e.g., to 37°C) may increase solubility. However, be cautious about potential compound degradation at higher temperatures.
- Check Concentration: You may be attempting to prepare a solution that is above the solubility limit of **(R)-MLN-4760** in DMSO. Refer to the solubility data tables below and consider preparing a more dilute stock solution.

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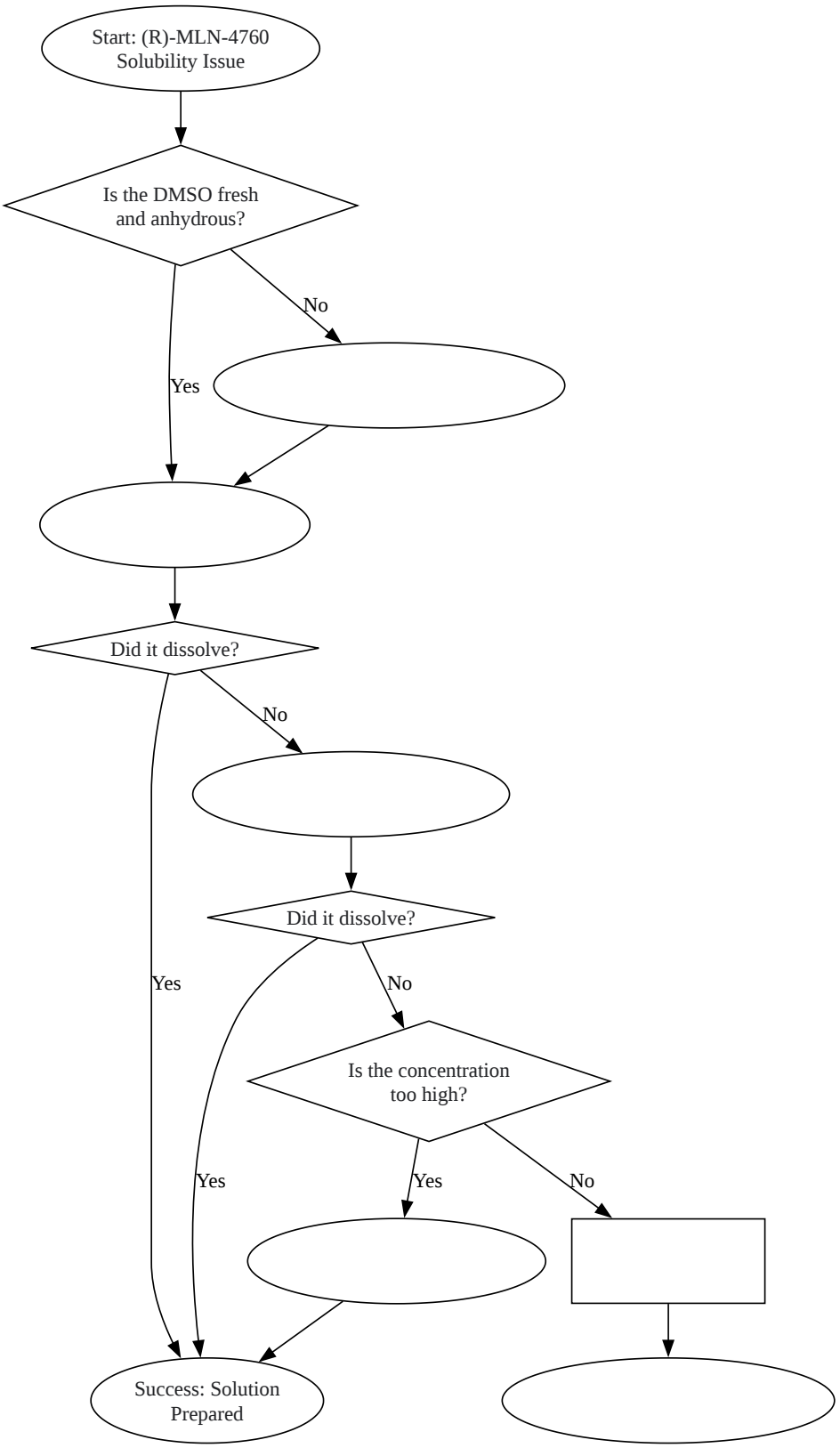

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Figure 2: Troubleshooting workflow for dissolving **(R)-MLN-4760**.

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Solubility Data

The reported solubility of **(R)-MLN-4760** and its racemic mixture in common laboratory solvents is summarized below. Note the variability in reported values, which may be due to differences in experimental conditions or compound purity.

Table 1: Solubility of **(R)-MLN-4760**

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes	Source(s)
DMSO	14.29	33.36	Requires sonication.	[1]
DMSO	100	~233.4	-	
DMSO	-	100	-	

Table 2: Solubility of MLN-4760 (Racemic Mixture) in Co-Solvent Systems for In Vivo Use

Formulation Components	Achieved Concentration (mg/mL)	Molar Concentration (mM)	Appearance	Source(s)
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5	≥ 5.84	Clear solution	[6]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5	≥ 5.84	Clear solution	[6]
10% DMSO, 90% Corn Oil	≥ 2.5	≥ 5.84	Clear solution	[6]

Experimental Protocols

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Protocol 1: Preparation of a 10 mM Stock Solution of **(R)-MLN-4760** in DMSO

Materials:

- **(R)-MLN-4760** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated pipette
- Vortex mixer
- Sonicator bath

Methodology:

- Calculate Required Mass: Determine the mass of **(R)-MLN-4760** needed. For 1 mL of a 10 mM solution (Molecular Weight: 428.31 g/mol), you will need 4.283 mg.
- Weigh Compound: Carefully weigh the calculated amount of **(R)-MLN-4760** and place it into a sterile microcentrifuge tube.
- Add Solvent: Add the appropriate volume of fresh, anhydrous DMSO to the tube.
- Dissolve: Vortex the tube for 30-60 seconds. If the solid is not fully dissolved, place the tube in a sonicator bath for 5-10 minutes, or until the solution is clear.
- Storage: Once dissolved, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C or -80°C for long-term stability.[1][6] Stock solutions in DMSO are reported to be stable for up to 6 months at -20°C.

Protocol 2: General Workflow for Solubility Assessment

This protocol provides a general framework for determining the solubility of **(R)-MLN-4760** in a solvent of interest.

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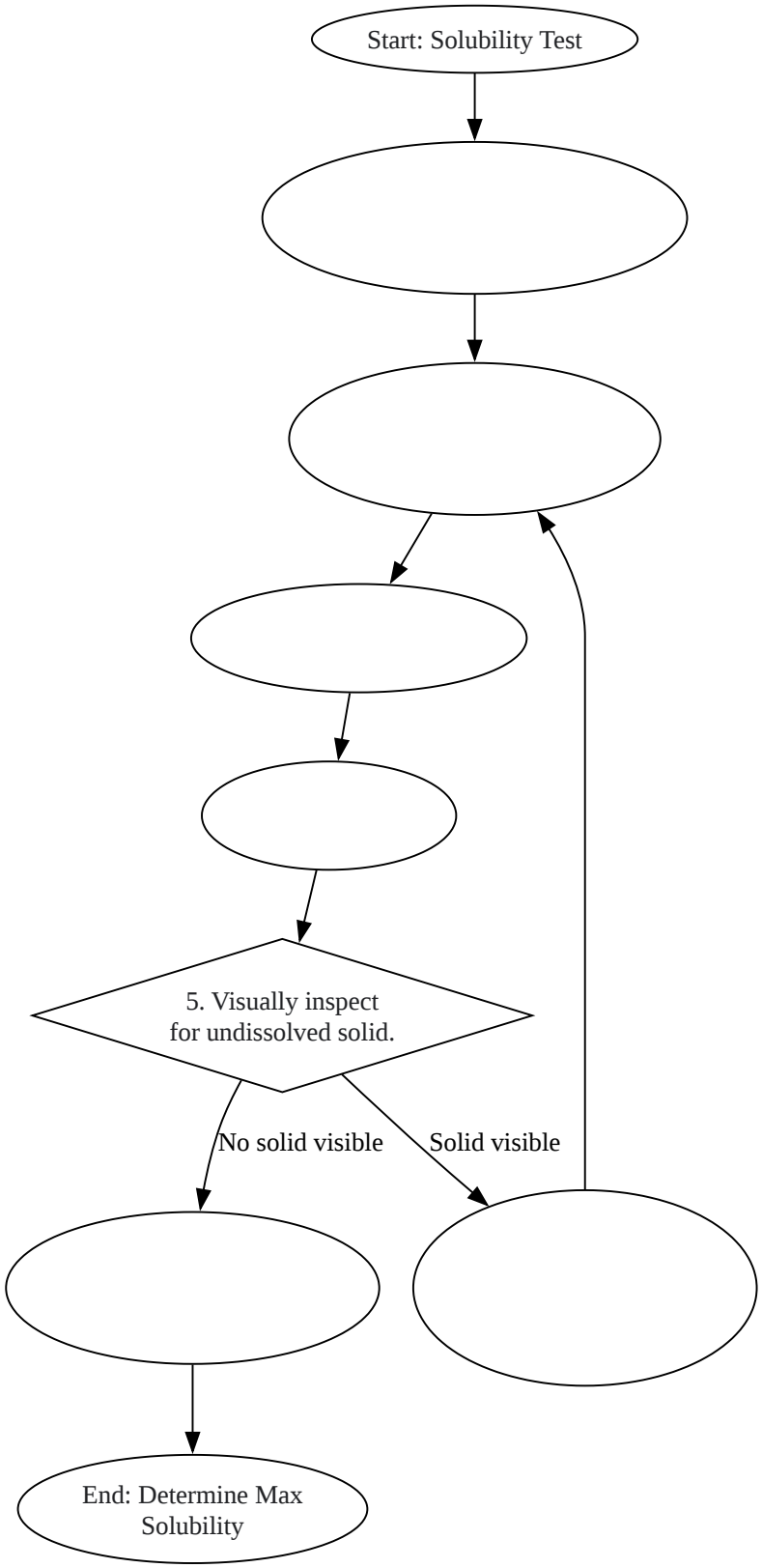

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Figure 3: General experimental workflow for assessing the solubility of **(R)-MLN-4760**.

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